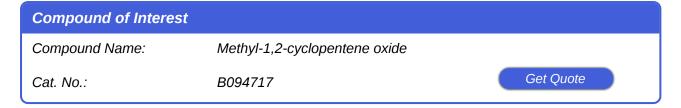


In-Depth Technical Guide to the Characterization of 1-methyl-1,2-epoxycyclopentane

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the synthesis and characterization of 1-methyl-1,2-epoxycyclopentane, a valuable epoxide intermediate in organic synthesis. While specific experimental spectroscopic data for this compound is not readily available in the public domain, this document outlines a reliable synthetic protocol and presents predicted spectroscopic characteristics based on known chemical principles and data from analogous structures. This guide is intended to serve as a foundational resource for researchers utilizing this compound in their work.

Introduction

1-methyl-1,2-epoxycyclopentane is a cyclic ether with a strained three-membered ring fused to a five-membered carbocyclic ring. This structural motif makes it a versatile intermediate for the introduction of functional groups through nucleophilic ring-opening reactions. Its stereochemistry and reactivity are of significant interest in the synthesis of complex organic molecules, including natural products and pharmaceutical agents. This guide details its synthesis via the epoxidation of 1-methylcyclopentene and provides a thorough discussion of its expected analytical characterization.

Physical and Chemical Properties



The known physical properties of 1-methyl-1,2-epoxycyclopentane are summarized in the table below. These properties are essential for its handling, purification, and use in chemical reactions.

| Property | Value | Reference |
|---------------------------------------|----------------------------------|-----------|
| Molecular Formula | C ₆ H ₁₀ O | [1][2] |
| Molecular Weight | 98.14 g/mol | [1][2] |
| Boiling Point | 113 °C (lit.) | [1][2] |
| Density | 0.914 g/mL at 25 °C (lit.) | [1][2] |
| Refractive Index (n ²⁰ /D) | 1.431 (lit.) | [1][2] |

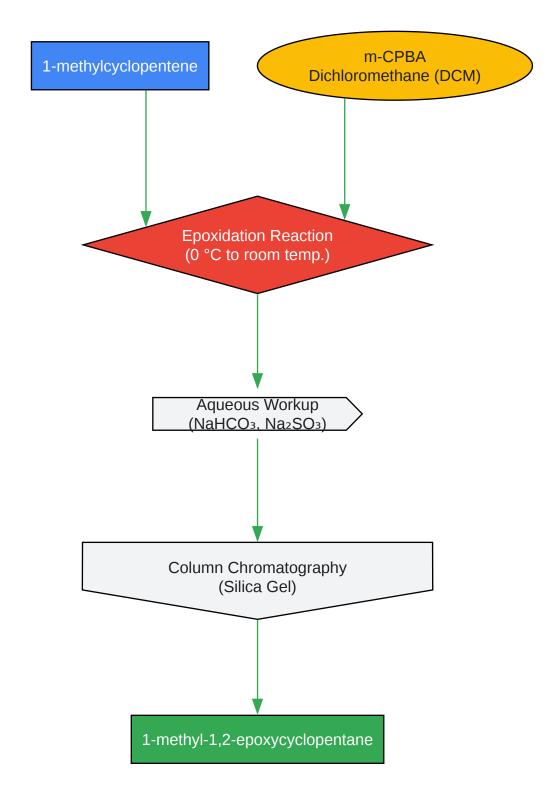
Synthesis

The most common and efficient method for the synthesis of 1-methyl-1,2-epoxycyclopentane is the epoxidation of 1-methylcyclopentene. This reaction is typically carried out using a peroxy acid, such as meta-chloroperoxybenzoic acid (m-CPBA).

Synthesis Workflow

The logical workflow for the synthesis of 1-methyl-1,2-epoxycyclopentane is depicted in the following diagram.





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Caption: Synthesis workflow for 1-methyl-1,2-epoxycyclopentane.

Detailed Experimental Protocol

Foundational & Exploratory





This protocol is adapted from general procedures for the epoxidation of alkenes using m-CPBA.[3]

Materials:

- 1-methylcyclopentene
- meta-Chloroperoxybenzoic acid (m-CPBA, ~77% purity)
- Dichloromethane (DCM), anhydrous
- Saturated aqueous sodium bicarbonate (NaHCO₃) solution
- 10% aqueous sodium sulfite (Na₂SO₃) solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate (MgSO₄) or sodium sulfate (Na₂SO₄)
- Silica gel for column chromatography
- · Hexanes and ethyl acetate for elution

Procedure:

- In a round-bottom flask equipped with a magnetic stir bar, dissolve 1-methylcyclopentene (1.0 eq) in anhydrous dichloromethane (DCM).
- Cool the solution to 0 °C in an ice bath.
- In a separate flask, dissolve m-CPBA (1.1 1.5 eq) in DCM.
- Add the m-CPBA solution dropwise to the stirred solution of 1-methylcyclopentene at 0 °C.
- After the addition is complete, allow the reaction mixture to slowly warm to room temperature and stir for 2-4 hours, or until thin-layer chromatography (TLC) indicates complete consumption of the starting material.



- Upon completion, cool the reaction mixture again to 0 °C and quench by the slow addition of a 10% aqueous solution of sodium sulfite to reduce excess peroxy acid.
- Transfer the mixture to a separatory funnel and wash sequentially with saturated aqueous sodium bicarbonate solution (to remove meta-chlorobenzoic acid), and brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by flash column chromatography on silica gel using a gradient of ethyl acetate in hexanes to afford pure 1-methyl-1,2-epoxycyclopentane.

Spectroscopic Characterization (Predicted)

Due to the lack of publicly available experimental spectra for 1-methyl-1,2-epoxycyclopentane, this section provides predicted data based on the analysis of similar epoxide structures.

Nuclear Magnetic Resonance (NMR) Spectroscopy

The structure of 1-methyl-1,2-epoxycyclopentane with proposed atom numbering for NMR assignments is shown below.

Caption: Structure of 1-methyl-1,2-epoxycyclopentane with atom numbering.

¹H NMR (Predicted):

| Protons | Chemical Shift (δ, ppm) | Multiplicity | Coupling Constants (J, Hz) |
|----------|----------------------------|--------------|-------------------------------|
| H2 | ~2.8 - 3.2 | S | - |
| H3, H5 | ~1.5 - 2.0 | m | |
| H4 | ~1.3 - 1.8 | m | _ |
| H6 (CH₃) | ~1.3 - 1.5 | S | - |

¹³C NMR (Predicted):



| Carbon | Chemical Shift (δ, ppm) |
|-----------------------|-------------------------|
| C1 | ~60 - 70 |
| C2 | ~60 - 70 |
| C3, C5 | ~20 - 35 |
| C4 | ~20 - 30 |
| C6 (CH ₃) | ~15 - 25 |

Infrared (IR) Spectroscopy (Predicted)

The IR spectrum is expected to show characteristic peaks for the epoxide ring and C-H bonds.

| Wavenumber (cm ⁻¹) | Vibration | Intensity |
|--------------------------------|------------------------------------|-----------|
| ~2950-3000 | C-H stretch (alkane) | Strong |
| ~1250 | Epoxide ring breathing (symmetric) | Medium |
| ~800-950 | Epoxide C-O-C asymmetric stretch | Strong |

Mass Spectrometry (MS) (Predicted)

Electron ionization mass spectrometry (EI-MS) is expected to show the molecular ion peak and characteristic fragmentation patterns.



| m/z | Ion Fragment (Proposed) | Notes |
|-----|---|---|
| 98 | [M] ⁺ | Molecular ion |
| 83 | [M - CH ₃]+ | Loss of the methyl group |
| 69 | [M - CHO]+ | Fragmentation of the epoxide ring |
| 55 | [C ₄ H ₇] ⁺ | Further fragmentation |
| 43 | [C3H7]+ or [C2H3O]+ | Common fragment ions in aliphatic compounds |

Conclusion

This technical guide provides a detailed framework for the synthesis and characterization of 1-methyl-1,2-epoxycyclopentane. While experimental spectroscopic data is not widely disseminated, the provided synthetic protocol and predicted analytical data offer a robust starting point for researchers. The information contained herein is intended to facilitate the use of this versatile epoxide in various synthetic applications. It is recommended that researchers performing the synthesis for the first time fully characterize the product to confirm its identity and purity.

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References

- 1. Cyclohexene oxide(286-20-4) 1H NMR spectrum [chemicalbook.com]
- 2. 7-Oxabicyclo[4.1.0]heptane [webbook.nist.gov]
- 3. mass spectrum of cyclopentane fragmentation pattern of m/z m/e ions for analysis and identification of cyclopentane image diagram doc brown's advanced organic chemistry revision notes [docbrown.info]



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